Technical Guide: Solubility Profile and Handling of 2-Amino-2-(2-bromophenyl)ethanol

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Compound of Interest	
Compound Name:	*2-Amino-2-(2-bromophenyl)ethanol*
CAS No.:	*1184472-20-5*
Cat. No.:	*B2845324*

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Executive Summary

Compound: **2-Amino-2-(2-bromophenyl)ethanol** (CAS: 1184472-20-5 / 1213600-83-9 for S-isomer) Class:

-Amino Alcohol (Substituted Phenylglycinol) Primary Utility: Chiral building block for adrenergic agents, reuptake inhibitors, and asymmetric organocatalysis.[1]

This guide provides a technical analysis of the solubility characteristics of **2-Amino-2-(2-bromophenyl)ethanol**. Unlike simple aliphatic amines, this molecule possesses a "push-pull" solubility profile driven by its polar amino-alcohol core and the lipophilic, sterically demanding ortho-bromophenyl ring. Understanding this duality is critical for optimizing reaction yields, selecting extraction solvents, and designing scalable recrystallization protocols.

Part 1: Physicochemical Profile[1][2]

The solubility behavior of this compound is dictated by the competition between the hydrogen-bonding capacity of the ethanolamine backbone and the hydrophobic/steric effects of the aryl

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bromide.

Property	Value / Characteristic	Impact on Solubility
Molecular Weight	216.08 g/mol	Moderate MW facilitates dissolution in small-molecule organic solvents.
Physical State	Solid (MP: 82–84°C)	Crystalline lattice energy must be overcome by solvation enthalpy.
LogP (Predicted)	~0.8 – 2.1	Amphiphilic. The ortho-bromo group increases lipophilicity compared to unsubstituted phenylglycinol (LogP ~0.2), improving solubility in chlorinated solvents and ethers.
pKa (Base)	~9.0 (Amine)	Basic nitrogen allows pH-dependent solubility manipulation (soluble in aqueous acid).
H-Bond Donors	2 (-NH_2, -OH)	Strong affinity for polar protic solvents (MeOH, EtOH).
H-Bond Acceptors	2 (N, O)	Good solubility in polar aprotic solvents (DMSO, DMF).

Part 2: Solubility Analysis by Solvent Class

Polar Aprotic Solvents (High Solubility)

Solvents: DMSO, DMF, DMAc, NMP.

- Solubility: >50 mg/mL (Estimated based on structural analogs).

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- Mechanism: Strong dipole-dipole interactions and H-bond acceptance disrupt the crystal lattice.
- Application: Ideal for nucleophilic substitution reactions or as a cosolvent for biological assays.
- Warning: High boiling points make removal difficult. Avoid using these for simple extractions unless necessary.

Polar Protic Solvents (High Solubility)

Solvents: Methanol, Ethanol, Isopropanol.[1]

- Solubility: High.
- Mechanism: The hydroxyl and amine groups participate in extensive hydrogen bonding networks with the solvent.
- Application: Preferred solvents for hydrogenation reactions or as the "good solvent" in recrystallization pairs.

Chlorinated & Moderately Polar Solvents (Moderate to High Solubility)

Solvents: Dichloromethane (DCM), Chloroform, Ethyl Acetate, THF.

- Solubility: Moderate to High.
- Mechanism: The ortho-bromophenyl group provides sufficient lipophilic surface area to interact with these solvents via Van der Waals and

  -halogen interactions.
- Application:
  - DCM/Chloroform: Excellent for liquid-liquid extraction from basic aqueous layers.
  - THF: Standard solvent for coupling reactions (e.g., amide bond formation).

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Non-Polar Solvents (Low Solubility / Antisolvents)

Solvents: Hexanes, Heptane, Pentane, Diethyl Ether (Partial).

- Solubility: Insoluble to Sparingly Soluble.
- Mechanism: The polar amino-alcohol core prevents stable solvation in purely aliphatic hydrocarbons.
- Application: Used as antisolvents to induce precipitation or crystallization.

Aqueous Solubility[3][4]

- Neutral pH: Slightly soluble to sparingly soluble. The hydrophobic aryl bromide limits water solubility compared to simple ethanolamine.
- Acidic pH (< 4): Highly soluble. Protonation of the amine (

) forms a hydrophilic salt.
- Basic pH (> 10): Low solubility (Free base precipitates).

Part 3: Experimental Workflows

Protocol A: Stock Solution Preparation (for Assays)

Objective: Create a stable 10 mM stock solution.

- Select Solvent: DMSO is the gold standard for stability.
- Calculation: Weigh 2.16 mg of compound.
- Dissolution: Add 1.0 mL of anhydrous DMSO.
- Mixing: Vortex for 30 seconds. If solid persists, sonicate at 40 kHz for 5 minutes.
  - Note: The solution should be clear and colorless.

Protocol B: Purification via Recrystallization

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Objective: Purify crude material (e.g., post-synthesis).[1] System: Ethanol (Good Solvent) / Hexane (Antisolvent).

- Dissolution: Place crude solid in a flask. Add minimum hot Ethanol (60°C) dropwise until fully dissolved.
- Filtration: If insoluble particulates remain, filter hot through a glass frit or cotton plug.
- Nucleation: Remove from heat. Add warm Hexane dropwise until a faint turbidity (cloudiness) persists.
- Clarification: Add 1-2 drops of Ethanol to clear the solution.
- Crystallization: Allow the solution to cool slowly to room temperature, then place in a fridge (4°C) for 12 hours.
- Collection: Filter the resulting crystals and wash with cold Hexane/Ethanol (9:1) mixture.

Protocol C: pH-Switch Extraction (Acid-Base Workup)

Objective: Isolate the compound from non-basic impurities.[1]

- Dissolve: Dissolve the crude mixture in DCM.
- Extract (Acid): Wash the organic layer with 1M HCl. The amine converts to the hydrochloride salt and moves to the aqueous layer.
  - Discard organic layer (contains non-basic impurities).
- Basify: Cool the aqueous layer on ice. Slowly add 2M NaOH or saturated

  until pH > 10. The free base will precipitate or oil out.
- Extract (Base): Extract the cloudy aqueous mixture 3x with DCM.
- Dry: Dry combined organics over

  , filter, and concentrate in vacuo.

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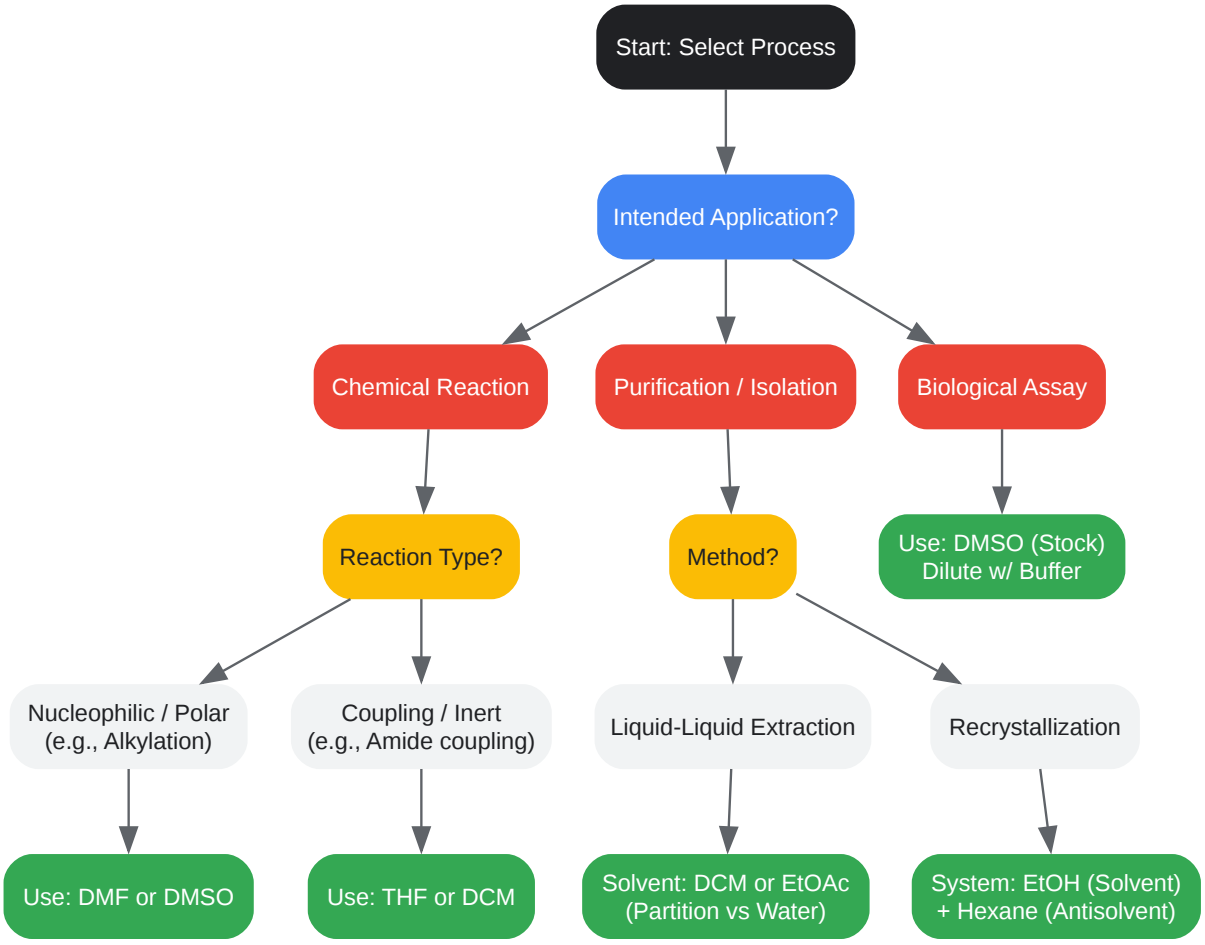
Part 4: Visualization & Logic

Diagram 1: Solubility Decision Tree

This flow chart guides the researcher in selecting the appropriate solvent based on the intended process.



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Caption: Decision matrix for solvent selection based on experimental goals (Reaction, Purification, or Assay).

Diagram 2: Solvation Interaction Map

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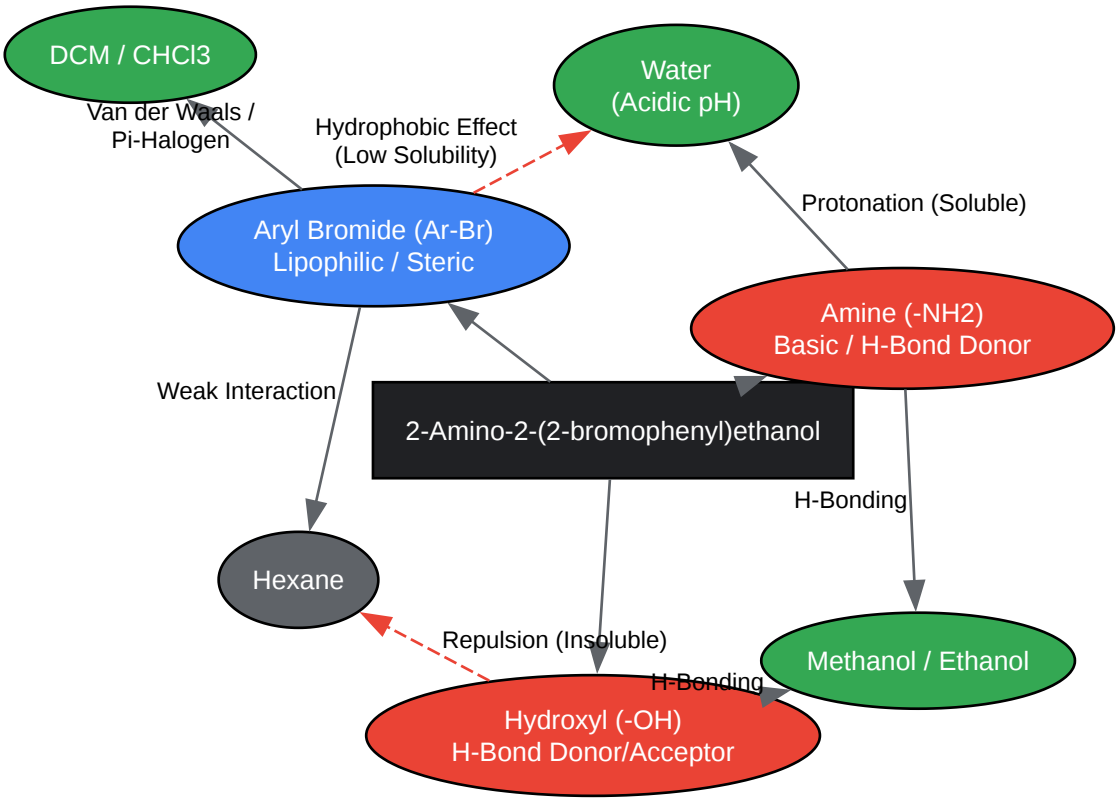
This diagram illustrates the mechanistic interactions between the solvent and the functional groups of **2-Amino-2-(2-bromophenyl)ethanol**.



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Caption: Mechanistic map showing how specific functional groups drive solubility or insolubility in various solvent classes.

References

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Sources

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